

Comprehensive Safety and Handling Guide for 3-(Aminomethyl)-2-methyloxolan-3-ol

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Compound of Interest

Compound Name: 3-(Aminomethyl)-2-methyloxolan-3-ol

Cat. No.: B1528310

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Disclaimer: No direct Safety Data Sheet (SDS) for **3-(Aminomethyl)-2-methyloxolan-3-ol** was located. The following guidance is based on safety data for structurally similar compounds, including 3-(Aminomethyl)tetrahydrofuran, 2-Methyloxolan-3-ol, and 3-(Aminomethyl)oxolan-3-ol hydrochloride. It is imperative to treat **3-(Aminomethyl)-2-methyloxolan-3-ol** with the same, if not greater, precautions as these related substances.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-(Aminomethyl)-2-methyloxolan-3-ol**.

Hazard Identification and Personal Protective Equipment (PPE)

Based on data from related compounds, **3-(Aminomethyl)-2-methyloxolan-3-ol** is anticipated to be a flammable liquid that can cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2][3]} The following table summarizes the recommended personal protective equipment.

PPE Category	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	To prevent eye contact which may cause serious irritation.[1][2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and appropriate footwear.	To avoid skin contact which may cause irritation.[1][2]
Respiratory Protection	Use in a well-ventilated area or with a local exhaust ventilation (fume hood). If ventilation is inadequate, a gas mask or other approved respiratory protection may be necessary. [1][4]	To minimize inhalation of vapors which may cause respiratory irritation.[2]

Safe Handling and Storage Procedures

Proper handling and storage are crucial to minimize risks.

Procedure	Detailed Steps
Handling	<ul style="list-style-type: none">- Work in a well-ventilated area, preferably a chemical fume hood.- Avoid contact with skin, eyes, and clothing.[1]- Keep away from heat, sparks, open flames, and other ignition sources.[1][5]- Take precautionary measures against static discharge.[1][5]- Use non-sparking tools.[5]- Ground and bond containers when transferring material.[5]- Wash hands thoroughly after handling.[1]
Storage	<ul style="list-style-type: none">- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1]- Keep in a shaded area.- Consider storing under an inert gas.[1]- Store in an area equipped with explosion-proof equipment.[1]

Emergency Procedures

In case of accidental exposure or spillage, immediate action is required.

Emergency Situation	First Aid and Spill Response
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell. [1]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water. If skin irritation occurs, seek medical advice. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1]
Ingestion	Rinse mouth with water. Seek medical attention. [1]
Spill	Evacuate the area. Ensure adequate ventilation. Remove all sources of ignition. Use a suitable absorbent material to collect the spill. Place in an appropriate container for disposal. [1] [4]

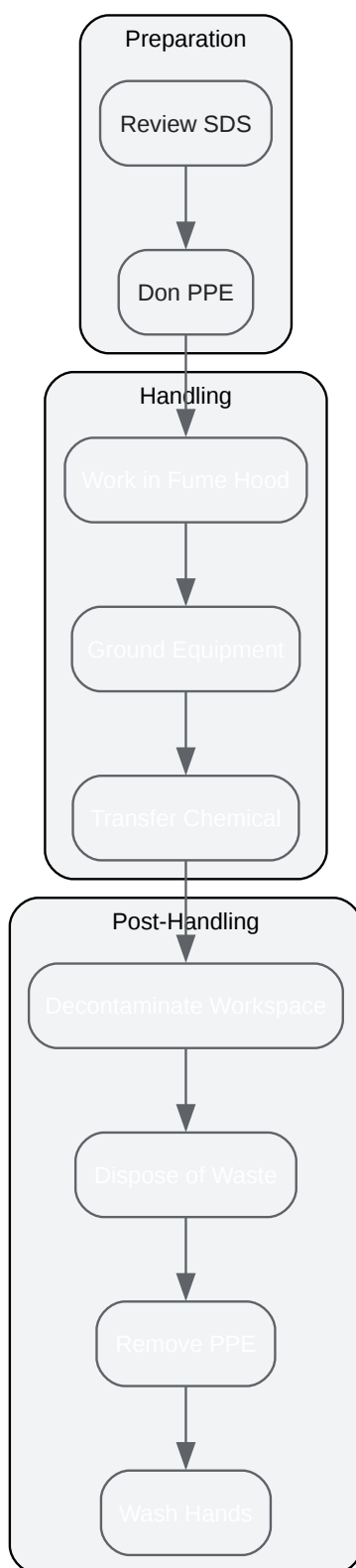
Disposal Plan

Proper disposal of **3-(Aminomethyl)-2-methyloxolan-3-ol** and its containers is essential to prevent environmental contamination and ensure safety.

Waste Type	Disposal Protocol
Unused Product	Dispose of in accordance with local, state, and federal regulations. Entrust disposal to a licensed waste disposal company. ^[1]
Contaminated Packaging	Completely empty the container before disposal. Handle contaminated packaging in the same way as the substance itself and dispose of it according to official regulations. ^{[1][4]}

Experimental Workflow for Handling 3-(Aminomethyl)-2-methyloxolan-3-ol

The following diagram outlines the standard operating procedure for safely handling 3-(Aminomethyl)-2-methyloxolan-3-ol in a laboratory setting.



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Caption: Workflow for Safe Handling of **3-(Aminomethyl)-2-methyloxolan-3-ol**.

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